

A Technical Guide to the Molecular Structure of 5-Ethyl-2,4-dimethylheptane

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Compound of Interest

Compound Name: 5-Ethyl-2,4-dimethylheptane

Cat. No.: B14553545

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive technical overview of the acyclic branched alkane **5-Ethyl-2,4-dimethylheptane**. It details the fundamental chemical identifiers, physicochemical properties, and structural characteristics of the molecule. This guide is intended for researchers and professionals requiring precise chemical data for applications in fields such as organic synthesis, computational chemistry, and analytical sciences. While not a pharmacologically active agent, its properties as a hydrocarbon are relevant for fuel science and as a reference compound.

Chemical Identity and Properties

5-Ethyl-2,4-dimethylheptane is a saturated hydrocarbon and a structural isomer of undecane. Its chemical identity and physical properties are summarized below. Data has been aggregated from established chemical databases.

Chemical Identifiers

The following table outlines the key identifiers for **5-Ethyl-2,4-dimethylheptane**.

Identifier	Value	Source
IUPAC Name	5-Ethyl-2,4-dimethylheptane	[1]
Molecular Formula	C ₁₁ H ₂₄	[1][2][3]
Molecular Weight	156.31 g/mol	[1][2][3]
CAS Number	61868-26-6	[1][2]
InChI Key	RZHN0EUMKYRHIX-UHFFFAOYSA-N	[1][3]
Canonical SMILES	CCC(CC)C(C)CC(C)C	[1][3]

Physicochemical Properties

This table presents the known and estimated physical and chemical properties of the compound.

Property	Value	Source
Density	0.756 g/mL	[3]
Boiling Point	176 °C (Predicted)	[4]
Refractive Index	1.4215 (Predicted)	[4]
Melting Point	-57.06 °C (Estimated)	[4]

Molecular Structure and Visualization

The structure of **5-Ethyl-2,4-dimethylheptane** consists of a seven-carbon main chain (heptane) with three alkyl substituents: two methyl groups at positions 2 and 4, and an ethyl group at position 5. The numbering of the carbon backbone begins at the end that results in the lowest possible locants for the substituent groups.

Structural Diagram

The following diagram illustrates the covalent bonding and connectivity of the atoms in **5-Ethyl-2,4-dimethylheptane**.

Caption: 2D graph representation of **5-Ethyl-2,4-dimethylheptane**.

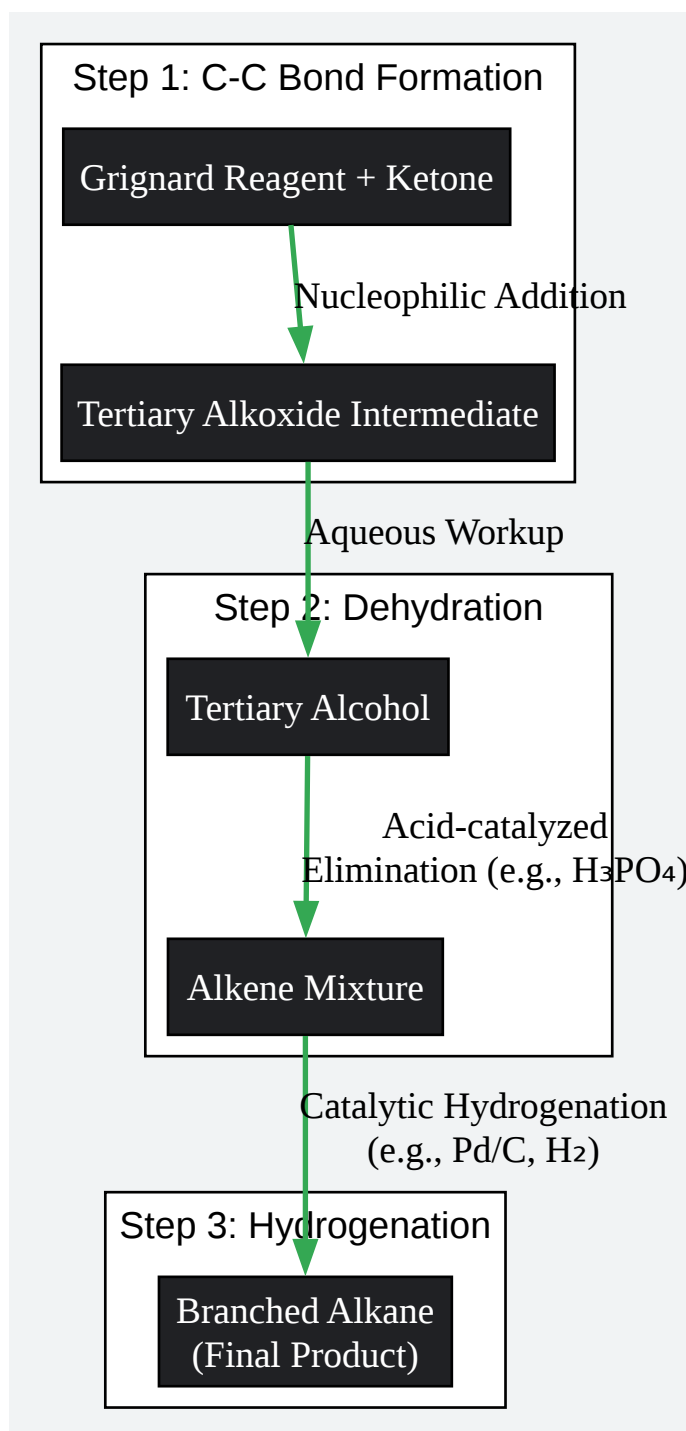
Synthesis and Analysis Protocols

Specific, published experimental protocols for the de novo synthesis of **5-Ethyl-2,4-dimethylheptane** are not readily available. However, its structure is amenable to synthesis via established organometallic methods for creating carbon-carbon bonds, which are standard in organic chemistry.

General Experimental Protocol: Grignard Reaction Approach

A common strategy for synthesizing highly branched alkanes involves the reaction of a Grignard reagent with a suitable carbonyl compound (e.g., a ketone or ester) to form a tertiary alcohol, followed by dehydration and hydrogenation.^[5]

Workflow Diagram



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